

Methyl 2-(2-aminophenyl)acetate CAS number and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-(2-aminophenyl)acetate

Cat. No.: B1310229

[Get Quote](#)

An In-depth Technical Guide to Methyl 2-(2-aminophenyl)acetate

This guide provides a comprehensive overview of **Methyl 2-(2-aminophenyl)acetate**, a significant chemical intermediate in organic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Core Properties

Methyl 2-(2-aminophenyl)acetate is a versatile organic compound utilized in the synthesis of various complex molecules.^[1] Its structure, featuring an aromatic amine and a methyl ester, makes it a valuable building block in the pharmaceutical industry.

Physicochemical and Spectroscopic Data

The key properties of **Methyl 2-(2-aminophenyl)acetate** are summarized below.

Property	Value	Reference
CAS Number	35613-44-6	[1][2][3]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2][3]
Molecular Weight	165.19 g/mol	[2][3]
Appearance	Light yellow oil or Liquid/Solid	[1][4][5]
Boiling Point	338.1 °C at 760 mmHg	[2]
Density	1.21 g/cm ³	[2]
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	[4][5][6]
IUPAC Name	methyl 2-(2-aminophenyl)acetate	[2]
Synonyms	Methyl (2-Amino-Phenyl)-Acetate; Benzeneacetic Acid, 2-Amino-, Methyl Ester	[2]
¹ H NMR (400MHz, DMSO-d ₆)	δ: 6.94 (m, 2H), 6.64 (d, 1H, J=8.0Hz), 6.51 (m, 1H), 4.88 (s, 2H), 3.59 (s, 3H), 3.52 (s, 2H)	[1]
Mass Spec (ES)	m/z: 166 [M + H] ⁺	[1]

Synthesis Protocol

Methyl 2-(2-aminophenyl)acetate is commonly synthesized via the reduction of its nitro precursor, methyl (2-nitrophenyl)acetate.

Experimental Methodology: Catalytic Hydrogenation

This protocol details the synthesis of methyl (2-aminophenyl)acetate from methyl (2-nitrophenyl)acetate through catalytic hydrogenation.[1][7]

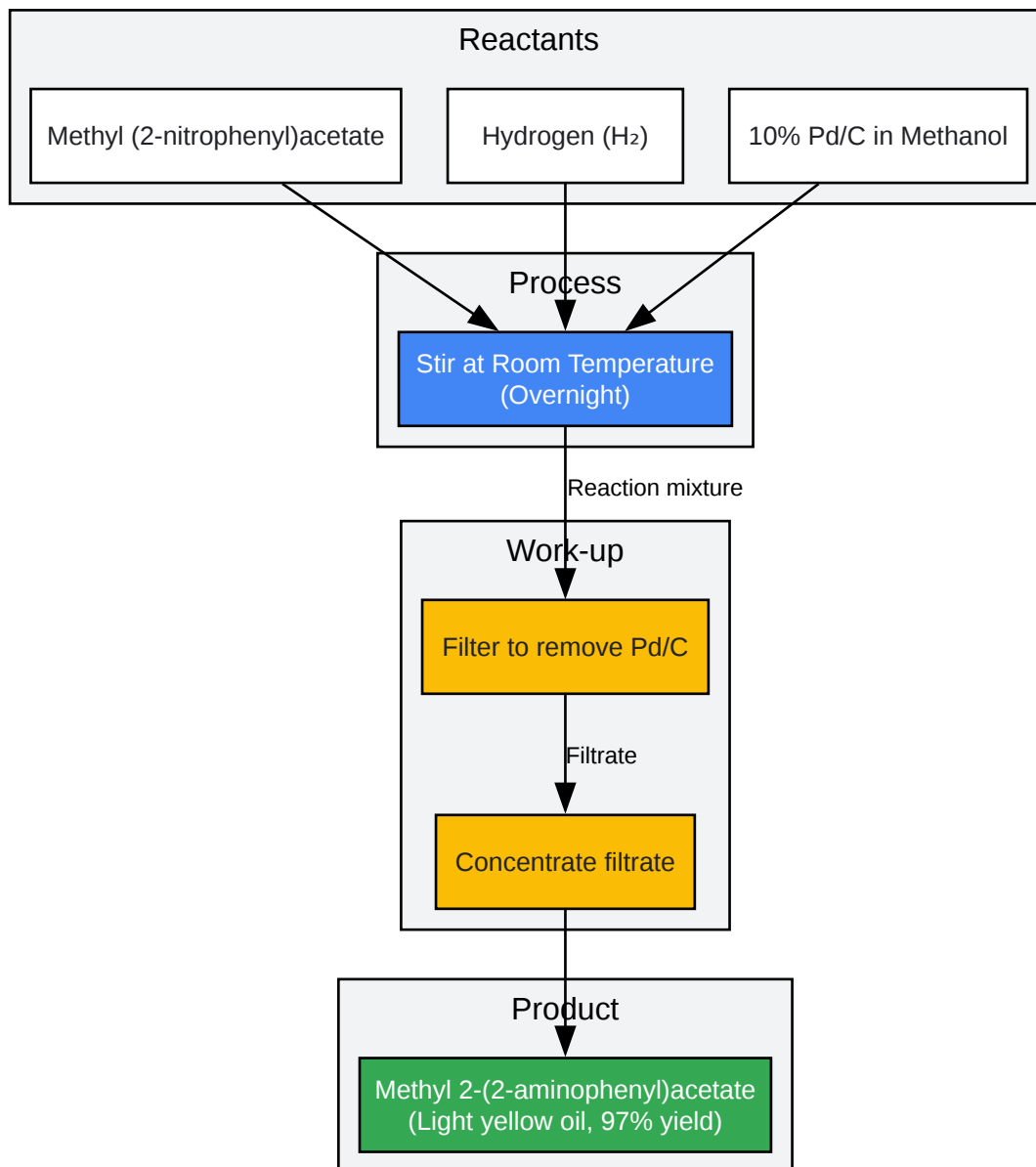
Materials:

- Methyl (2-nitrophenyl)acetate (1-2) (9.75 g, 50 mmol)
- 10% Palladium on activated carbon (Pd/C) catalyst (dry, 530 mg, 5 mmol)
- Methanol (100 mL)
- Hydrogen gas (H₂)
- Filtration apparatus
- Rotary evaporator

Procedure:

- A mixture of methyl (2-nitrophenyl)acetate (9.75 g, 50 mmol) and 10% palladium on carbon catalyst (530 mg) is prepared in methanol (100 mL) in a suitable reaction vessel.[\[1\]](#)
- The vessel is subjected to a hydrogen atmosphere.[\[1\]](#)
- The reaction mixture is stirred at room temperature overnight.[\[1\]](#)
- Upon completion of the reaction (monitored by an appropriate method such as TLC), the mixture is filtered to remove the palladium-carbon catalyst.[\[1\]](#)
- The filtrate is concentrated under reduced pressure using a rotary evaporator to yield the product.[\[1\]](#)
- The final product is obtained as a light yellow oil (8.02 g, 97% yield).[\[1\]](#)

Synthesis Workflow of Methyl 2-(2-aminophenyl)acetate



[Click to download full resolution via product page](#)

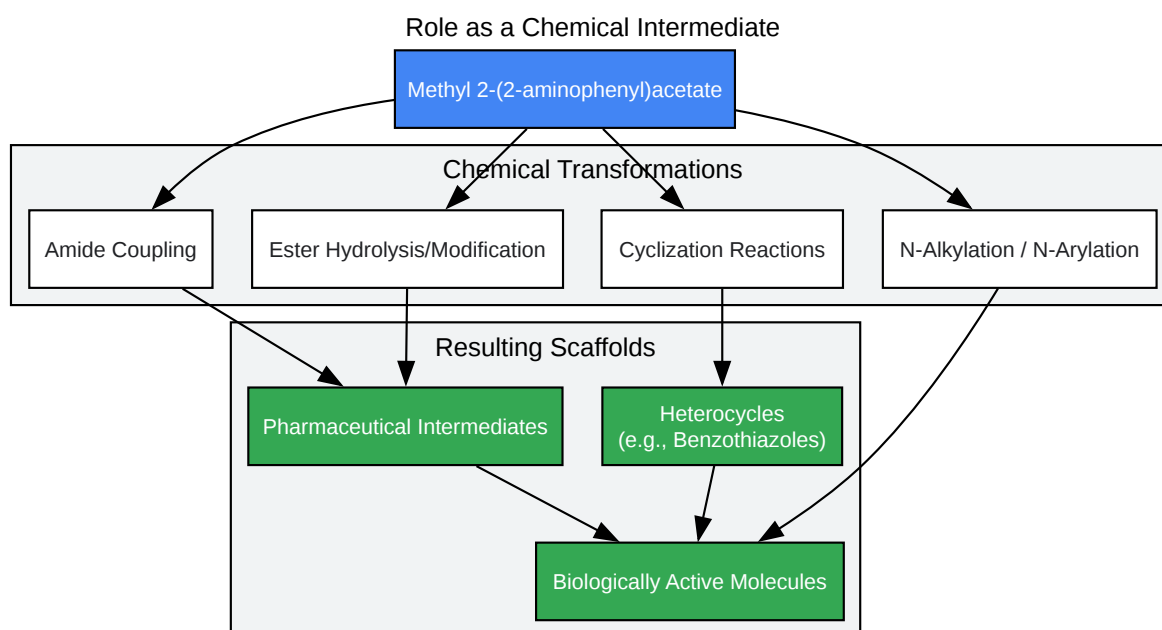
Caption: Synthesis workflow for **Methyl 2-(2-aminophenyl)acetate**.

Applications and Biological Activity

Methyl 2-(2-aminophenyl)acetate serves as a key intermediate for synthesizing a range of organic molecules.^[1] Its reported biological activities suggest potential applications in drug discovery.

Role in Organic Synthesis

The presence of a primary amine and an ester group allows for various chemical transformations, making it a valuable precursor for heterocyclic compounds and other complex structures. It is widely used in the field of organic synthesis because the molecule contains an amino group, a carboxyl group, and an aromatic benzene ring.



[Click to download full resolution via product page](#)

Caption: Role of **Methyl 2-(2-aminophenyl)acetate** as an intermediate.

Biological Profile

Studies have indicated that **Methyl 2-(2-aminophenyl)acetate** possesses notable biological properties. It is described as a synthetic compound that can be activated by cyanide at nanomolar concentrations, acting as a potent cytotoxic agent.[3] This activity suggests potential antiviral and antitumor properties, highlighting its relevance in therapeutic research.[3] However, specific signaling pathways or detailed mechanisms of action are not extensively documented in the available literature.

Safety and Handling

Appropriate safety precautions must be observed when handling **Methyl 2-(2-aminophenyl)acetate**.

Hazard Information	Details	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[2][4]
Signal Word	Warning	[2][4][5]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2][4][5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][4][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. METHYL (2-AMINO-PHENYL)-ACETATE | 35613-44-6 [chemicalbook.com]
- 2. americanelements.com [americanelements.com]
- 3. Methyl 2-(2-aminophenyl)acetate | 35613-44-6 | FM140568 [biosynth.com]

- 4. Methyl 2-(2-aminophenyl)acetate | 35613-44-6 [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 35613-44-6|Methyl 2-(2-aminophenyl)acetate|BLD Pharm [bldpharm.com]
- 7. 35613-44-6 | Methyl 2-(2-aminophenyl)acetate | Aryls | Ambeed.com [ambeed.com]
- To cite this document: BenchChem. [Methyl 2-(2-aminophenyl)acetate CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310229#methyl-2-2-aminophenyl-acetate-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com